

Application Notes and Protocols for 6-propyl-1,3-benzothiazol-2-amine

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Compound of Interest

Compound Name: 6-Propyl-1,3-benzothiazol-2-amine

Cat. No.: B011304

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Disclaimer: No specific safety data sheet (SDS) for **6-propyl-1,3-benzothiazol-2-amine** (CAS No. 107726-13-6) was publicly available at the time of this writing. The following application notes and protocols have been compiled based on the safety data for the closely related parent compound, 2-aminobenzothiazole. It is imperative to treat **6-propyl-1,3-benzothiazol-2-amine** with at least the same level of caution and to perform a thorough risk assessment before handling.

Overview and Physicochemical Properties

6-propyl-1,3-benzothiazol-2-amine is a derivative of the 2-aminobenzothiazole scaffold, a class of compounds with known biological activity, making them of interest in pharmaceutical research and drug development. Due to the lack of specific data for the 6-propyl derivative, the properties of the parent compound, 2-aminobenzothiazole, are provided below for reference. The addition of a propyl group will affect properties such as molecular weight, melting point, and solubility.

Table 1: Physicochemical Data of 2-aminobenzothiazole (as a reference)

Property	Value	Source
Appearance	Beige solid	[1]
Molecular Formula	C ₇ H ₆ N ₂ S	[2]
Molecular Weight	150.20 g/mol	[2]
Melting Point	129 - 134 °C (264.2 - 273.2 °F)	[1]
Boiling Point	No information available	[1]
Flash Point	No information available	[1]
Solubility	Insoluble in water	[2]
Odor	Odorless	[1]

Health and Safety Information

Based on the hazard profile of 2-aminobenzothiazole, **6-propyl-1,3-benzothiazol-2-amine** should be handled as a substance that is harmful if swallowed and causes serious eye irritation.[2]

Table 2: Hazard Identification and Precautionary Statements (based on 2-aminobenzothiazole)

Hazard Class	Hazard Statement	Precautionary Statements (Prevention)	Precautionary Statements (Response)
Acute Toxicity, Oral	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.	P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection/face protection.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P337 + P313: If eye irritation persists: Get medical advice/attention.

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following minimum PPE is recommended:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat. Change contaminated clothing promptly.[2]

- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.^[2]

Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Gather all necessary equipment and reagents before starting.
 - Consult the Safety Data Sheet for any other reagents being used.
- Dispensing Solid Compound:
 - Handle as a solid powder.
 - To minimize dust formation, carefully open the container.
 - Use a spatula to weigh the desired amount of the compound on a weigh boat or directly into a tared container within the fume hood.
 - Avoid creating and inhaling dust.
- Dissolving the Compound:
 - If preparing a solution, add the solvent to the solid slowly while stirring to prevent splashing.
 - Consult literature for appropriate solvents.
- Post-Handling:
 - Wash hands thoroughly after handling, even if gloves were worn.^{[1][2]}
 - Clean the work area and any equipment used.

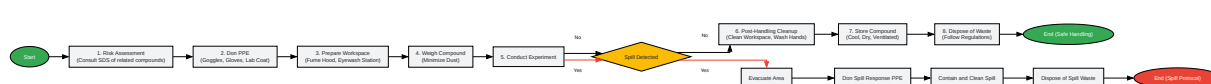
Storage Protocol

- Storage Conditions: Keep in a dry, cool, and well-ventilated place.[1]
- Container: Keep the container tightly closed.[1]
- Incompatible Materials: Store away from strong oxidizing agents.[1]
- Storage Class: Combustible Solids.[2]

Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate the area if a large amount is spilled or if dust is generated.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, sweep up the solid material and place it into a suitable, labeled container for disposal.[1]
 - Avoid generating dust.
 - Clean the spill area with a suitable solvent and then with soap and water.
- Waste Disposal:
 - Dispose of waste in accordance with local, state, and federal regulations.
 - Dispose of contents/container to an approved waste disposal plant.[2]

Visual Workflow for Handling and Storage



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Caption: Workflow for the safe handling and storage of **6-propyl-1,3-benzothiazol-2-amine**.

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